4-Chloro-3,5-difluorophenol molecular weight

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Compound of Interest

Compound Name:	*4-Chloro-3,5-difluorophenol*
CAS No.:	*2268-03-3*
Cat. No.:	*B1319219*

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An In-depth Technical Guide to **4-Chloro-3,5-difluorophenol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Chloro-3,5-difluorophenol**, a halogenated aromatic compound of significant interest in various fields of chemical research and development. This document details its physicochemical properties, outlines potential synthetic and analytical methodologies, and discusses its applications.

Physicochemical Properties

4-Chloro-3,5-difluorophenol is a substituted phenol containing chlorine and fluorine atoms on the aromatic ring. These substitutions significantly influence its chemical reactivity and physical properties. A summary of its key properties is presented below.

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Property	Value	Reference
Molecular Weight	164.54 g/mol	[1][2]
Molecular Formula	$C_6H_3ClF_2O$	[1][2][3][4]
CAS Number	2268-03-3	[1][2][3][5][6]
Synonyms	3,5-Difluoro-4-chlorophenol	[1]
Purity (Typical)	95%	[5]
Storage Conditions	2-8°C (Refrigerator)	[1]

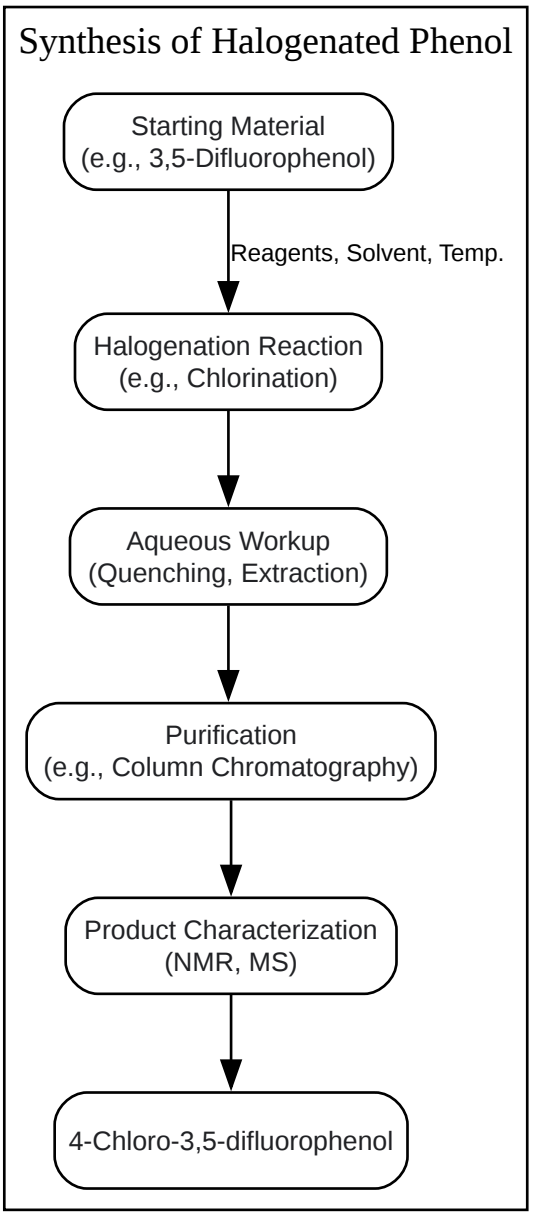
Synthetic Protocols

The synthesis of substituted phenols often involves multi-step reaction sequences. While a specific, detailed experimental protocol for the synthesis of **4-Chloro-3,5-difluorophenol** is not readily available in the provided search results, a general synthetic strategy can be inferred from methods used for structurally similar compounds like 3,5-difluorophenol and other halogenated phenols. A plausible synthetic route could involve the selective halogenation of a difluorophenol precursor or the functional group transformation of a suitably substituted benzene derivative.

A generalized experimental protocol for the synthesis of a halogenated phenol is outlined below. This should be considered a template that may require optimization for the specific synthesis of **4-Chloro-3,5-difluorophenol**.

General Synthetic Workflow:

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Caption: A generalized workflow for the synthesis of **4-Chloro-3,5-difluorophenol**.

Experimental Protocol: Illustrative Synthesis

- Reaction Setup: In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), dissolve the starting material (e.g., 3,5-difluorophenol) in a suitable anhydrous solvent (e.g., dichloromethane or chloroform).

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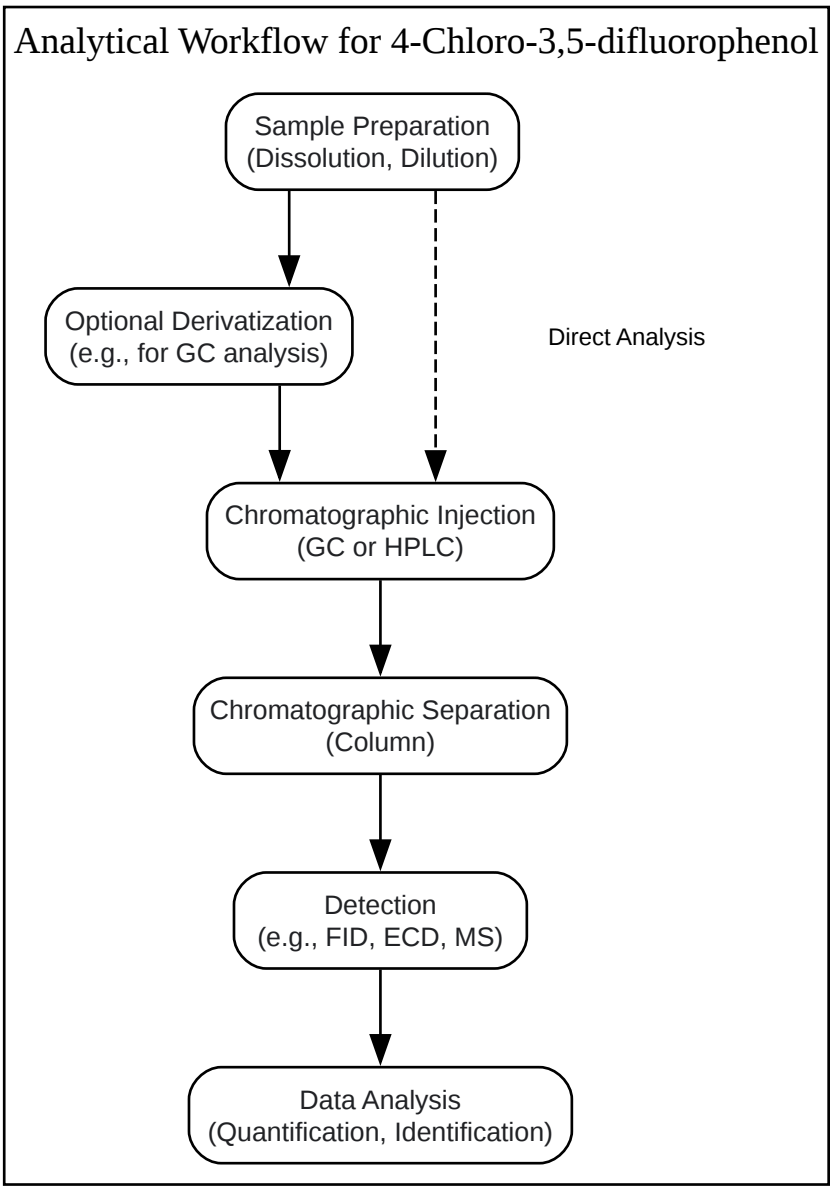
- Reagent Addition: Cool the reaction mixture to the desired temperature (e.g., 0 °C) using an ice bath. Slowly add the chlorinating agent (e.g., N-chlorosuccinimide or sulfuryl chloride) dissolved in the same solvent via the dropping funnel.
- Reaction Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting material is consumed.
- Work-up: Quench the reaction by adding a suitable aqueous solution (e.g., saturated sodium thiosulfate). Separate the organic layer, and extract the aqueous layer with the organic solvent. Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Purification: Remove the solvent under reduced pressure. Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of hexane and ethyl acetate).
- Characterization: Characterize the purified product by spectroscopic methods such as ^{1}H NMR, ^{13}C NMR, and mass spectrometry to confirm its identity and purity.

Analytical Methodologies

The analysis of **4-Chloro-3,5-difluorophenol** is crucial for quality control, reaction monitoring, and various research applications. Gas chromatography (GC) and high-performance liquid chromatography (HPLC) are common techniques for the analysis of phenolic compounds.

Analytical Workflow:

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Caption: A general workflow for the analysis of **4-Chloro-3,5-difluorophenol**.

Experimental Protocol: Gas Chromatography (GC) Analysis

This protocol is based on general methods for the analysis of phenols, such as EPA Method 8041A, and may require optimization.[7]

- Sample Preparation: Accurately weigh a known amount of the sample and dissolve it in a suitable solvent (e.g., methanol or methylene chloride) to prepare a stock solution. Prepare a

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series of calibration standards by diluting the stock solution.

- Derivatization (Optional but Recommended for GC): To improve the chromatographic properties and sensitivity of the phenol, derivatization can be performed. A common method is methylation using diazomethane or silylation using an agent like BSTFA.
- GC Conditions:
  - Injector: Split/splitless injector, with an appropriate injection volume (e.g., 1 µL).
  - Column: A capillary column suitable for phenol analysis, such as a DB-5 or equivalent.
  - Oven Temperature Program: An initial temperature hold followed by a temperature ramp to an appropriate final temperature to ensure separation of the analyte from any impurities.
  - Carrier Gas: Helium or hydrogen at a constant flow rate.
  - Detector: A flame ionization detector (FID) is suitable for general-purpose analysis. An electron capture detector (ECD) can provide higher sensitivity for halogenated compounds. A mass spectrometer (MS) can be used for definitive identification.
- Data Analysis: Identify the peak corresponding to **4-Chloro-3,5-difluorophenol** (or its derivative) based on its retention time compared to a standard. Quantify the analyte by constructing a calibration curve from the peak areas of the standards.

Applications and Research Interest

4-Chloro-3,5-difluorophenol serves as a valuable building block in organic synthesis. The presence of multiple reactive sites—the hydroxyl group and the halogen-substituted aromatic ring—allows for a variety of chemical transformations. It is of interest in the synthesis of:

- Pharmaceuticals: As an intermediate in the synthesis of more complex active pharmaceutical ingredients.
- Agrochemicals: In the development of new pesticides and herbicides.
- Advanced Materials: In the creation of specialty polymers and electronic materials where the fluorine atoms can impart unique properties.[8]

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Safety and Handling

As with all halogenated phenols, **4-Chloro-3,5-difluorophenol** should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated fume hood. For specific handling and safety information, refer to the Safety Data Sheet (SDS) provided by the supplier. Proper storage in a refrigerator at 2-8°C is recommended to ensure its stability.[1]

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